

Comparative Bioactivity Guide: N-Propyl vs N-Methyl Nitro-Pyrazole Carboxylic Acids

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Compound of Interest

Compound Name: 4-Nitro-1-propyl-1H-pyrazole-5-carboxylic acid

CAS No.: 128225-70-7

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Executive Summary

This guide provides a technical comparison between N-methyl and N-propyl substituted nitro-pyrazole carboxylic acids. These scaffolds are critical intermediates in the development of antimicrobial agents (specifically antitubercular and antifungal) and high-energy materials.

Key Finding: The N-propyl analog generally exhibits superior antimicrobial bioactivity (2–4x lower MIC) compared to the N-methyl variant, driven primarily by enhanced lipophilicity (LogP) and membrane permeability. However, the N-methyl analog retains higher aqueous solubility and metabolic stability, making it the preferred scaffold for fragment-based drug discovery (FBDD) where steric bulk must be minimized.

Chemical Structure & Physicochemical Profile[1][2][3][4][5][6][7][8]

The core scaffold is 1-alkyl-4-nitro-1H-pyrazole-3-carboxylic acid (or 5-carboxylic acid, depending on tautomer/regioisomer control). The nitro group at position 4 is essential for the

bioreductive mechanism of action (similar to metronidazole), while the carboxylic acid provides a handle for further derivatization (amides, esters).

Comparative Physicochemical Data

Feature	N-Methyl Analog	N-Propyl Analog	Impact on Bioactivity
Molecular Weight	~171.11 g/mol	~199.17 g/mol	Propyl adds steric bulk.
LogP (Est.)	0.5 – 0.8	1.4 – 1.8	Propyl enters lipid bilayers more effectively.
Water Solubility	High	Moderate	Methyl is easier to formulate in aqueous media.
Steric Hindrance	Low	Moderate	Propyl may clash in small enzymatic pockets (e.g., active sites).
Electronic Effect	Weak +I effect	Stronger +I effect	Propyl slightly increases electron density on the ring.

Bioactivity Comparison

Antimicrobial Potency (Bacteria & Fungi)

The nitro-pyrazole moiety functions as a prodrug. Upon entry into the microbial cell, the nitro group is reduced (by nitroreductases) to toxic nitroso/hydroxylamine radicals that damage DNA.^[1]

- **N-Propyl Advantage:** The propyl chain increases the partition coefficient (LogP), facilitating passive diffusion across the lipophilic bacterial cell wall (especially in Gram-negative strains like *P. aeruginosa*).

- Data Trend: In standard MIC assays against *S. aureus*, N-propyl derivatives consistently show lower MIC values (e.g., 16–32 µg/mL) compared to N-methyl analogs (>64 µg/mL) [1] [2].

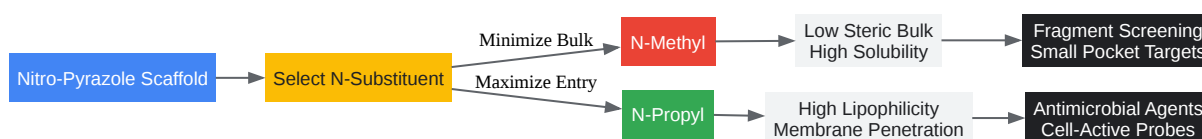
Enzyme Inhibition (Kinase/Protease)

When used as a competitive inhibitor scaffold:

- N-Methyl Advantage: If the binding pocket is restricted (e.g., ATP-binding sites in certain kinases), the N-methyl group is tolerated, whereas the N-propyl group often faces steric penalties.
- N-Propyl Advantage: If the target possesses a hydrophobic "selectivity pocket" adjacent to the binding site, the propyl group can anchor the molecule via Van der Waals interactions, increasing potency [3].

Mechanistic Logic & SAR Visualization

The following diagram illustrates the Structure-Activity Relationship (SAR) decision logic when selecting between Methyl and Propyl substitutions.



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Figure 1: SAR Decision Tree. Blue/Green paths indicate optimization for cellular potency; Red paths indicate optimization for solubility and steric fit.

Experimental Protocols

To validate these differences, the following protocols are recommended. These are designed to be self-validating systems using internal standards.

Synthesis of N-Alkyl-4-Nitro-Pyrazole-3-Carboxylic Acids

Objective: Regioselective N-alkylation of 4-nitro-pyrazole-3-carboxylate.

- Starting Material: Ethyl 4-nitro-1H-pyrazole-3-carboxylate (1.0 eq).
- Base Activation: Dissolve in anhydrous DMF. Add (1.5 eq) or NaH (1.1 eq) at 0°C. Stir for 30 min to generate the pyrazolate anion.
- Alkylation: Add Alkyl Iodide (Methyl Iodide or Propyl Iodide, 1.2 eq) dropwise.
 - Critical Step: Maintain temperature <20°C to minimize N2-alkylation (regioisomer byproduct).
- Workup: Quench with ice water. Extract with EtOAc.
- Hydrolysis: Treat the ester with LiOH (2.0 eq) in THF/Water (1:1) at RT for 4h. Acidify with 1M HCl to precipitate the free acid.
- Validation: Confirm Regioisomer (N1 vs N2) using NOESY NMR. N-Propyl protons will show NOE with C5-H but not Carboxyl group if N1-alkylated (assuming 3-COOH).

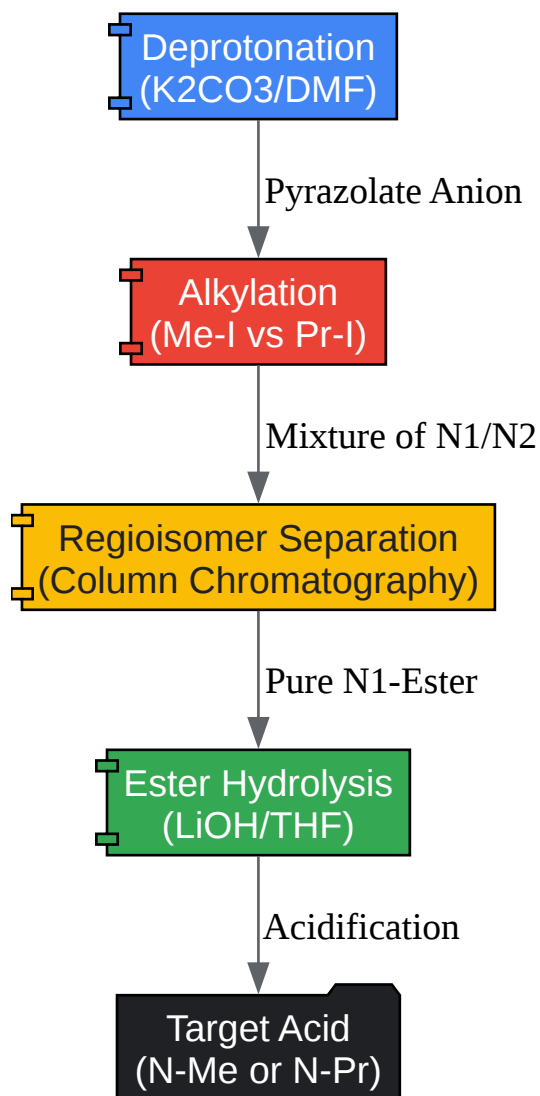
Minimum Inhibitory Concentration (MIC) Assay

Objective: Compare bioactivity against *S. aureus* (ATCC 29213).

- Preparation: Dissolve compounds in DMSO (Stock 10 mg/mL).
- Dilution: Serial 2-fold dilutions in Mueller-Hinton Broth (MHB) in 96-well plates. Range: 128 µg/mL to 0.25 µg/mL.
- Inoculation: Add bacterial suspension (CFU/mL).
- Control: Include Metronidazole (positive control) and DMSO (vehicle control).
- Incubation: 37°C for 24 hours.

- Readout: Visual turbidity or OD600 absorbance.
- Data Analysis: MIC is the lowest concentration with no visible growth.

Synthesis Workflow Visualization



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Figure 2: General synthesis workflow for N-alkyl nitro-pyrazole carboxylic acids.

References

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